

# Epivinylquinidine: A Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: *Ep vinyl quinidine*

Cat. No.: *B12394969*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: There is a notable absence of a specific Safety Data Sheet (SDS) for epivinylquinidine in publicly available resources. The following guide has been compiled using safety data from structurally similar Cinchona alkaloids, namely Quinidine and its stereoisomer Cinchonine. It is imperative that this information is used as a baseline for risk assessment and that all laboratory work is conducted under the guidance of a qualified safety professional.

## Chemical and Physical Properties

Due to the lack of specific data for epivinylquinidine, the following table summarizes the known properties of the closely related Cinchona alkaloid, Quinidine. These values should be considered indicative and may not precisely reflect the properties of epivinylquinidine.

Property	Value (for Quinidine)
Molecular Formula	C <sub>20</sub> H <sub>24</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	324.42 g/mol
Appearance	White crystalline powder
Solubility	Soluble in ethanol, ether, chloroform, and oils; sparingly soluble in water.
Melting Point	Approximately 174-175 °C (decomposes)
Boiling Point	Data not available
pKa	pKa1 = 4.3, pKa2 = 8.6

## Toxicological Data

The toxicological profile of epivinylnquinidine has not been specifically determined. The data presented below is for Quinidine and should be treated as a conservative estimate of potential hazards. Cinchona alkaloids can exhibit significant physiological effects, particularly on the cardiovascular system.

Hazard Classification	Data (for Quinidine)
Acute Oral Toxicity	LD50 (Rat): 263 mg/kg
Primary Routes of Exposure	Ingestion, inhalation, skin contact, eye contact.
Known Health Effects	May cause irritation to the skin, eyes, and respiratory tract. Ingestion can lead to cinchonism (symptoms include tinnitus, headache, nausea, and visual disturbances). Can cause severe cardiac effects, including arrhythmia and QT prolongation.[1]
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA.
Mutagenicity	Data not available.
Teratogenicity	Data not available.

## Hazard Identification and Personal Protective Equipment (PPE)

Based on the data for related Cinchona alkaloids, epivinylnquinidine should be handled as a hazardous substance.

GHS Hazard Statements (presumed):

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Recommended Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield.

- Skin Protection: Chemical-resistant gloves (e.g., nitrile), a lab coat, and closed-toe shoes.
- Respiratory Protection: Use in a well-ventilated area. If dusts are likely to be generated, a NIOSH-approved respirator with a particulate filter is recommended.

## Safe Handling and Storage Procedures

### Handling:

- Avoid creating dust.
- Use only in a chemical fume hood.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Ground and bond containers when transferring material to prevent static electricity.

### Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.

## First Aid Measures

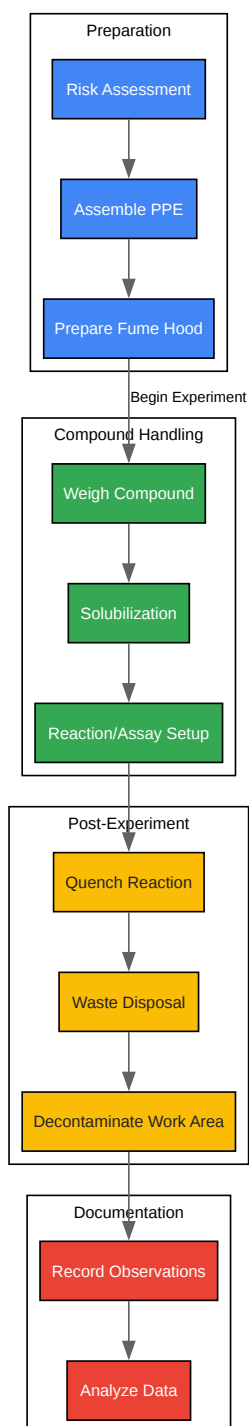
- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash the skin with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- In Case of Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.

- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

## Experimental Protocols

Detailed experimental protocols involving epivinylquinidine are not readily available in the public domain. Researchers should develop their own specific protocols based on the nature of their experiments, incorporating the safety and handling precautions outlined in this guide. A general workflow for handling a chemical compound like epivinylquinidine in a research setting is provided below.

## Visualizations



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Caption: General laboratory workflow for handling chemical compounds.

As no specific signaling pathways for epivinylquinidine have been documented, a diagram for this is not included. Researchers investigating the biological activity of this compound would

need to determine its mechanism of action through experimental studies.

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## References

- 1. Quinidine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]
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